

Application Notes and Protocols for Z-VAD-AMC in Caspase Activity Assays

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Compound of Interest

Compound Name: Z-Vad-amc

Cat. No.: B15582915

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For Researchers, Scientists, and Drug Development Professionals

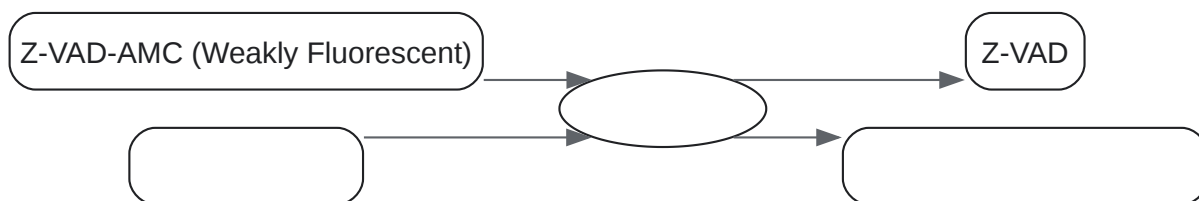
Introduction

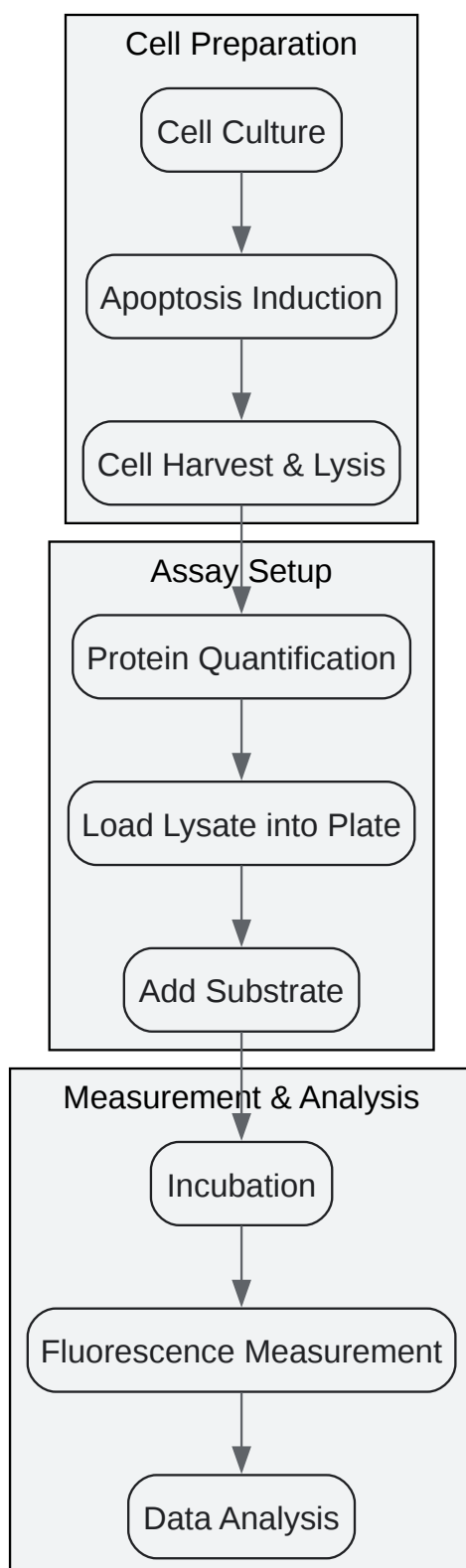
Z-VAD-AMC (Carbobenzoxy-valyl-alanyl-aspartyl-7-amino-4-methylcoumarin) is a fluorogenic substrate used for the detection of caspase activity. Caspases, a family of cysteine-aspartic proteases, are central to the execution of apoptosis (programmed cell death). The substrate consists of the peptide sequence Val-Ala-Asp, which is a recognition motif for several caspases, linked to the fluorescent reporter molecule 7-amino-4-methylcoumarin (AMC). In its intact form, **Z-VAD-AMC** is weakly fluorescent. However, upon cleavage by an active caspase at the aspartic acid residue, the highly fluorescent AMC moiety is released. The resulting fluorescence can be quantified to measure caspase activity.

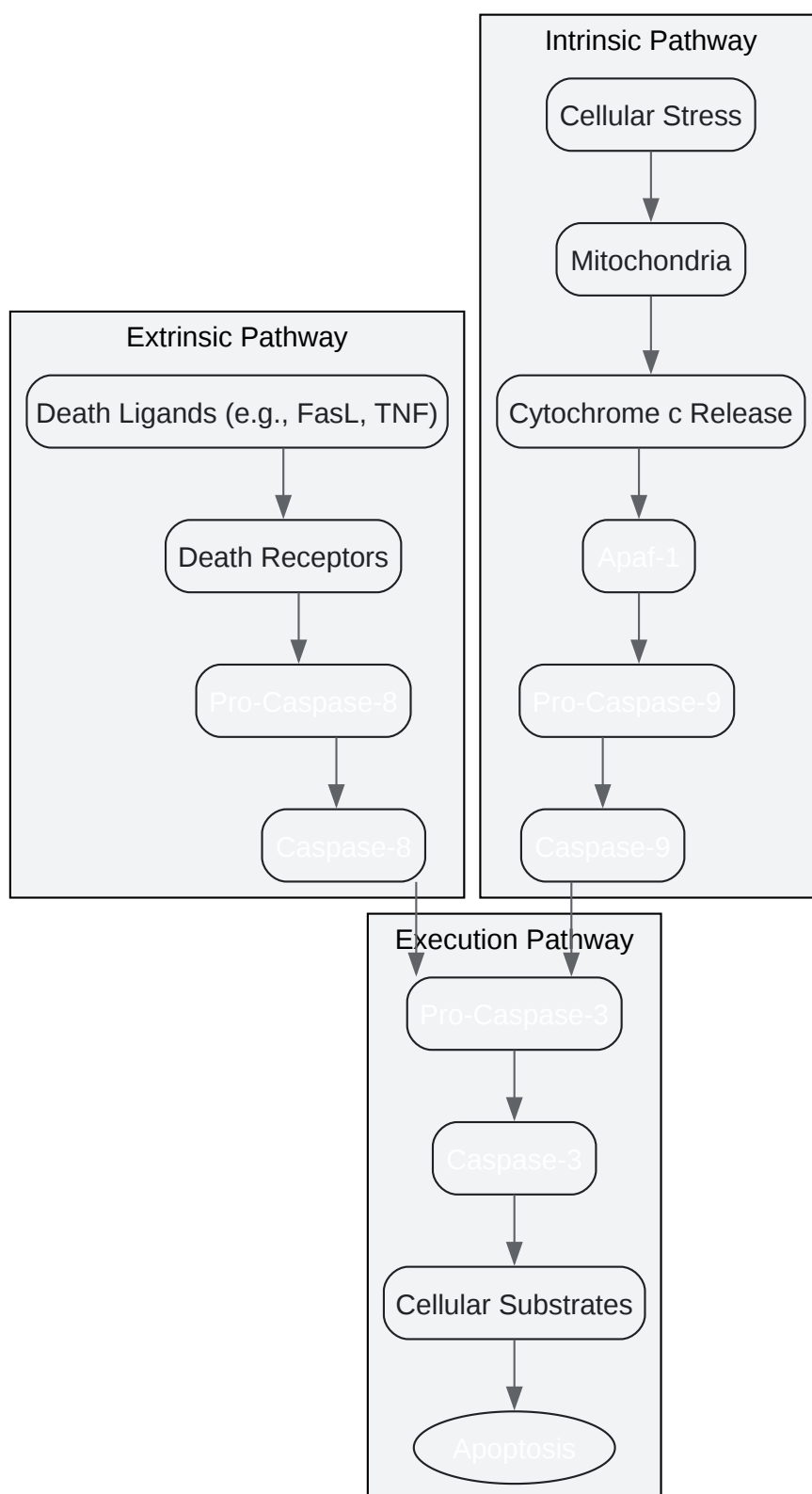
This document provides detailed application notes and protocols for the use of **Z-VAD-AMC** in caspase activity assays, intended for researchers, scientists, and professionals in drug development.

Mechanism of Action

The assay is based on the enzymatic activity of caspases. The pan-caspase nature of the VAD peptide sequence allows for the detection of activity from multiple caspases, including initiator caspases (e.g., caspase-8, caspase-9) and executioner caspases (e.g., caspase-3, caspase-7).







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